N,N-Diphenylmethanesulfonamide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diphenylmethanesulfonamide*

Cat. No.: *B13604680*

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Introduction

The sulfonamide functional group is a cornerstone of modern medicinal chemistry, integral to the design and development of a wide array of therapeutic agents.[1] Its prevalence in pharmaceuticals stems from its unique physicochemical properties, including its capacity to act as a hydrogen bond donor and acceptor, the non-basic nature of its nitrogen atom, and its strong electron-withdrawing character.[1] Within this broad class of compounds, N,N-disubstituted sulfonamides represent a significant subclass with diverse biological activities. This guide provides an in-depth technical overview of a specific, yet under-documented member of this family: N,N-**Diphenylmethanesulfonamide**. While this compound is a well-defined chemical entity, its detailed experimental characterization is not extensively reported in publicly accessible databases. Therefore, this guide will provide a robust theoretical and practical framework for its synthesis, characterization, and potential applications, drawing upon established principles of organic chemistry and data from closely related analogues.

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Section 1: Chemical Identity and Physicochemical Properties

A precise understanding of a molecule's identity and properties is fundamental to any research endeavor. This section details the known chemical identifiers for N,N-**Diphenylmethanesulfonamide** and provides predicted physicochemical properties based on its structure.

Chemical Identifiers

While a specific CAS Registry Number for N,N-**Diphenylmethanesulfonamide** is not readily available in major chemical databases, its molecular structure and other key identifiers have been established.

Identifier	Value	Source
Systematic Name	N,N-Diphenylmethanesulfonamide	Inxight Drugs
Molecular Formula	C13H13NO2S	Inxight Drugs
Molecular Weight	247.313 g/mol	Inxight Drugs
Canonical SMILES	CS(=O)(=O)N(C1=CC=CC=C1)C2=CC=CC=C2	Inxight Drugs
InChI	InChI=1S/C13H13NO2S/c1-17(15,16)14(12-8-4-2-5-9-12)13-10-6-3-7-11-13/h2-11H,1H3	Inxight Drugs
InChIKey	RMNOKXFIWFIIJU-UHFFFAOYSA-N	Inxight Drugs

Predicted Physicochemical Properties

In the absence of extensive experimental data, computational models provide valuable estimates of a compound's physicochemical properties. These predictions are crucial for

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designing experimental protocols, such as selecting appropriate solvent systems for synthesis and purification.

Property	Predicted Value	Notes
Melting Point	Expected to be a solid at room temperature.	Based on the high molecular weight and rigid, aromatic structure.
Boiling Point	> 300 °C (decomposes)	High boiling point is expected due to the molecular size and polarity.
Solubility	Soluble in polar organic solvents (e.g., DCM, THF, Acetone).	The presence of the polar sulfonyl group and the non-polar phenyl rings suggests solubility in a range of organic solvents.
LogP	~2.5 - 3.5	The two phenyl groups contribute significantly to its lipophilicity.

Section 2: Synthesis of N,N-Diphenylmethanesulfonamide

The synthesis of N,N-**Diphenylmethanesulfonamide** is predicated on the well-established reaction between a sulfonyl chloride and a secondary amine.[2] This section outlines a detailed, self-validating protocol for its preparation, grounded in established chemical principles.

Reaction Principle

The synthesis proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen atom of diphenylamine attacks the electrophilic sulfur atom of methanesulfonyl chloride. This is followed by the elimination of a chloride ion and subsequent deprotonation by a base to yield the final product. The base is crucial for neutralizing the hydrochloric acid generated during the reaction, thereby driving the equilibrium towards product formation.[2]

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Experimental Protocol: Synthesis of N,N-Diphenylmethanesulfonamide

This protocol is designed for a gram-scale synthesis suitable for a research and development laboratory.

Materials and Reagents:

- Diphenylamine
- Methanesulfonyl Chloride
- Triethylamine (or Pyridine)
- Anhydrous Dichloromethane (DCM)
- 1M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve diphenylamine (1.0 equivalent) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Addition of Methanesulfonyl Chloride: Cool the solution to 0 °C using an ice bath. Slowly add methanesulfonyl chloride (1.1 equivalents), dissolved in a small amount of anhydrous DCM, to the stirred solution via the dropping funnel over 30 minutes. Maintain the temperature at 0 °C during the addition to control the exothermic reaction.

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- Reaction: After the complete addition of methanesulfonyl chloride, allow the reaction mixture to warm to room temperature and stir for 12-16 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the diphenylamine is consumed.
- Work-up:
  - Quench the reaction by adding water.
  - Transfer the mixture to a separatory funnel and separate the organic layer.
  - Wash the organic layer sequentially with 1M HCl, saturated $NaHCO_3$ solution, and brine.
  - Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4.
  - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent.
- Characterization: Characterize the purified N,N-**Diphenylmethanesulfonamide** using NMR, IR, and mass spectrometry to confirm its identity and purity.

Workflow Diagram

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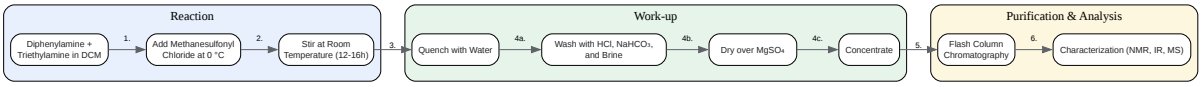

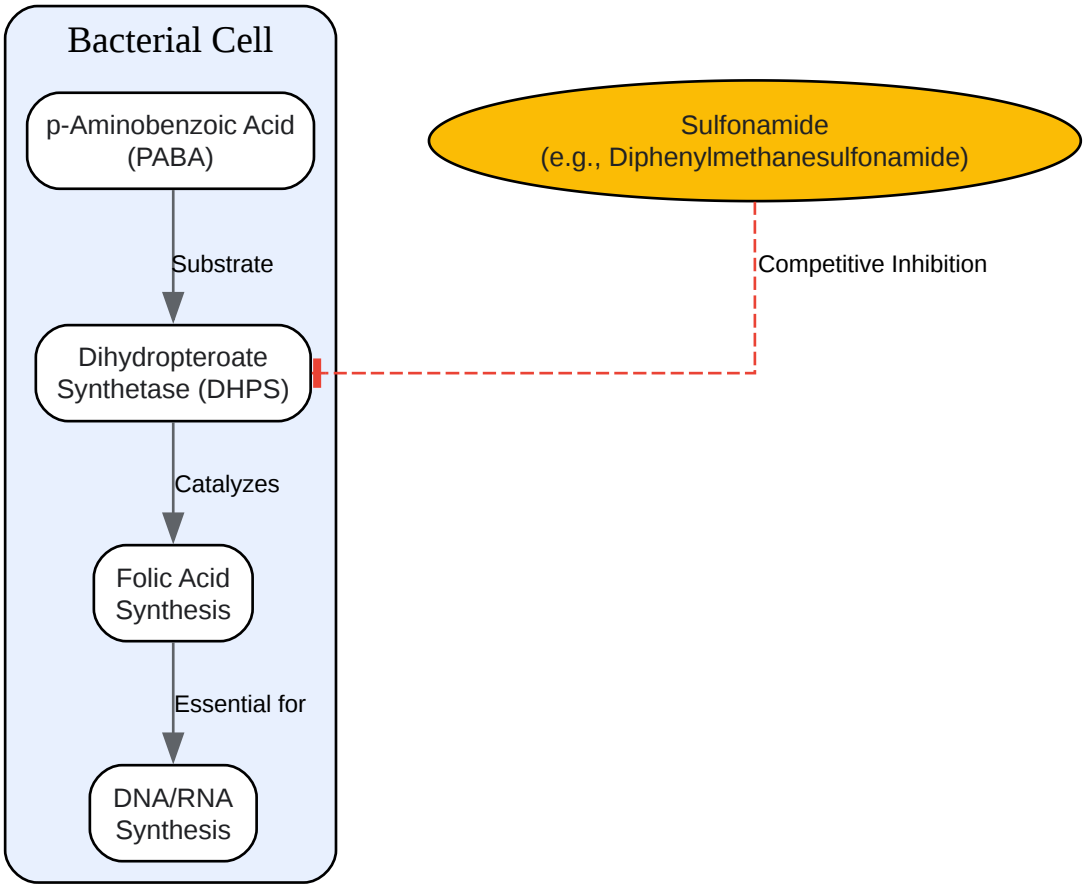

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Mechanism of Action for Sulfonamide Antibacterials

Conclusion

N,N-**Diphenylmethanesulfonamide**, while not extensively characterized in the scientific literature, represents a molecule of significant interest to researchers in medicinal chemistry and drug development. This guide has provided a comprehensive theoretical framework for its synthesis, characterization, and potential biological applications, grounded in established chemical principles and data from analogous compounds. The protocols and data presented

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herein are intended to serve as a valuable resource for scientists embarking on the study of this and other novel N,N-disubstituted sulfonamides, facilitating further exploration into their therapeutic potential.

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